

# A Technical Guide to Amino-PEG5-alcohol (CAS: 34188-11-9)

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## Compound of Interest

Compound Name: *NH2-PEG5-OH*

Cat. No.: *B1665361*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of Amino-PEG5-alcohol (CAS No. 34188-11-9), a heterobifunctional polyethylene glycol (PEG) linker. It is an essential tool in bioconjugation, drug delivery systems, and materials science due to its dual functionality and hydrophilic properties.

## Core Specifications and Properties

Amino-PEG5-alcohol is a PEG derivative featuring a primary amine (-NH<sub>2</sub>) group on one end and a hydroxyl (-OH) group on the other, separated by a 5-unit PEG spacer.<sup>[1]</sup> This structure provides aqueous solubility and a flexible linkage for conjugating diverse molecules.<sup>[2][3][4]</sup>

Identifier	Value	Source(s)
CAS Number	34188-11-9	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>23</sub> NO <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	237.29 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	14-amino-3,6,9,12-tetraoxatetradecan-1-ol	
Synonyms	NH <sub>2</sub> -PEG5-OH, 1-Amino-14-hydroxy-3,6,9,12-tetraoxatetradecane	<a href="#">[5]</a>

Parameter	Value	Source(s)
Purity	Typically ≥95%; lots available at >98%	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Solubility	Soluble in Water, DMSO, DMF, DCM	<a href="#">[4]</a>
Storage Condition	-20°C for long-term storage	<a href="#">[4]</a>

## Chemical Reactivity and Applications

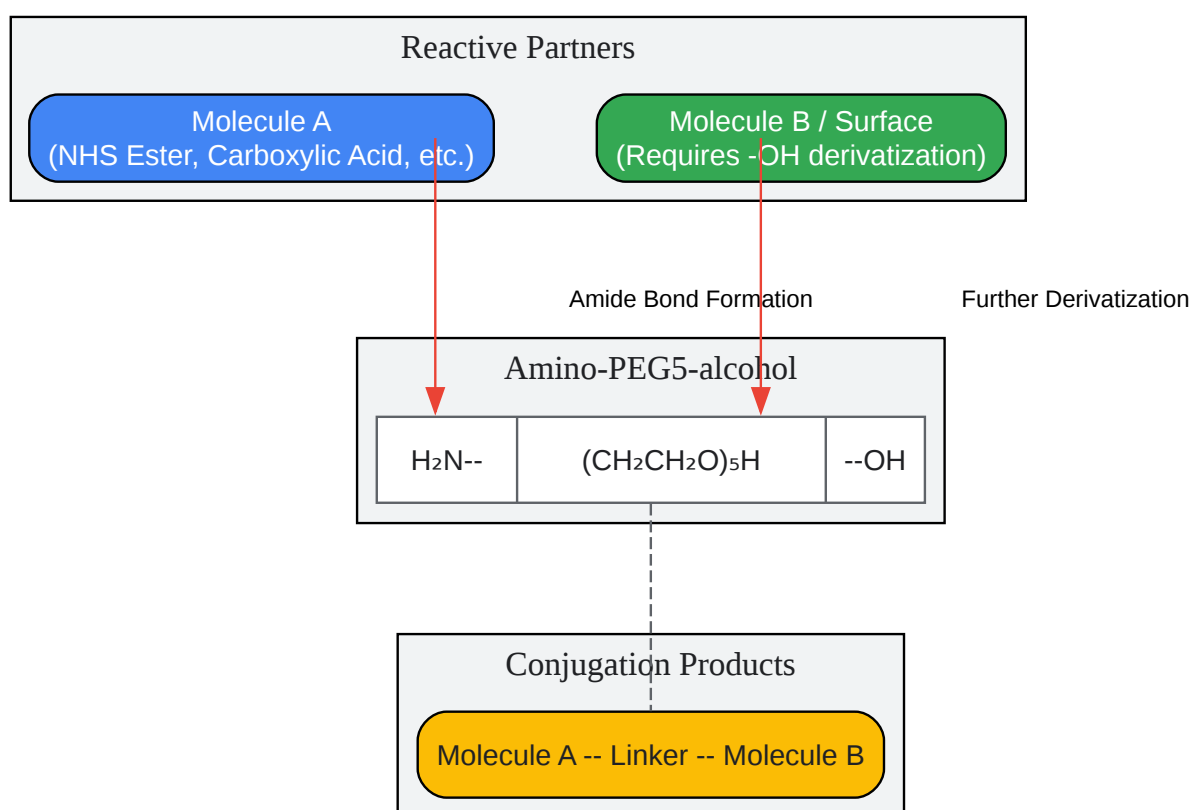
The utility of Amino-PEG5-alcohol stems from its heterobifunctional nature. The terminal amine and hydroxyl groups can participate in orthogonal reactions, allowing for sequential conjugation of different molecules.

- Primary Amine (-NH<sub>2</sub>): The nucleophilic amine group readily reacts with various electrophiles. Common applications include conjugation to:
  - Carboxylic acids (often activated by EDC/NHS) to form stable amide bonds.
  - Activated NHS esters.[\[2\]](#)[\[3\]](#)[\[4\]](#)
  - Aldehydes or ketones via reductive amination.[\[2\]](#)[\[3\]](#)

- Hydroxyl (-OH): The terminal alcohol provides a secondary site for modification. It can be:
  - Further derivatized to introduce other functional groups (e.g., tosylates, mesylates for reaction with nucleophiles).
  - Used for attachment to surfaces or other molecules through reactions like esterification.

This dual reactivity makes it a valuable component in the synthesis of complex bioconjugates, including Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

[8]



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Caption: Functional overview of Amino-PEG5-alcohol as a heterobifunctional linker.

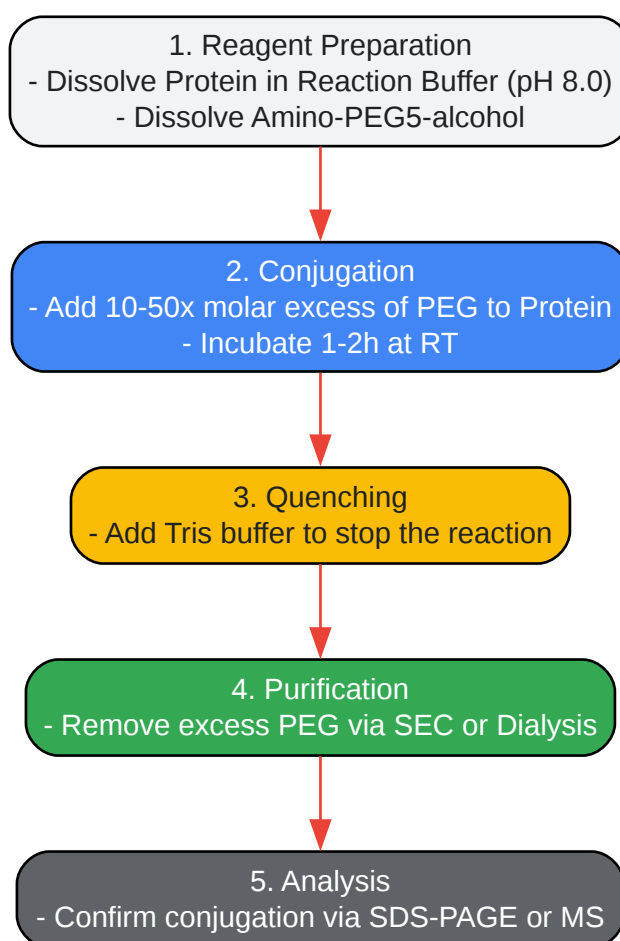
## Representative Experimental Protocol

The following is a generalized protocol for the conjugation of Amino-PEG5-alcohol to a protein containing an N-hydroxysuccinimide (NHS) ester.

Disclaimer: This is a representative workflow. Optimal conditions (e.g., pH, buffer composition, molar ratios, reaction time) must be determined empirically for each specific application.

- NHS-activated protein in a suitable amine-free buffer (e.g., PBS, HEPES)
- Amino-PEG5-alcohol
- Reaction Buffer: Amine-free buffer, pH 7.5-8.5 (e.g., 100 mM sodium phosphate, 150 mM NaCl, pH 8.0)
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification system (e.g., size-exclusion chromatography, dialysis)
- Preparation of Reagents:
  - Dissolve the NHS-activated protein in the Reaction Buffer to a final concentration of 1-5 mg/mL.
  - Dissolve Amino-PEG5-alcohol in the Reaction Buffer to create a 10-50 mM stock solution. Prepare this solution immediately before use.
- Conjugation Reaction:
  - Add a 10- to 50-fold molar excess of the Amino-PEG5-alcohol solution to the protein solution.
  - Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C overnight with gentle stirring.
- Quenching:
  - Add Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM.
  - Incubate for 30 minutes at room temperature to quench any unreacted NHS esters.

- Purification:
  - Remove excess, unreacted Amino-PEG5-alcohol and quenching reagent from the protein conjugate using size-exclusion chromatography (SEC) or extensive dialysis against a suitable storage buffer (e.g., PBS, pH 7.4).
- Analysis:
  - Confirm successful conjugation using appropriate analytical techniques, such as SDS-PAGE (which may show a shift in molecular weight) or Mass Spectrometry (for precise mass determination).



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Caption: General experimental workflow for protein conjugation using Amino-PEG5-alcohol.

## Safety and Handling

Based on available safety data, Amino-PEG5-alcohol should be handled with care in a laboratory setting.

- Hazards: May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[5][9]
- Precautions: Use in a well-ventilated area.[9] Avoid breathing vapors or mist.[9] Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[9] Wash hands thoroughly after handling.[9]

Always consult the most recent Safety Data Sheet (SDS) from your supplier before use for complete safety and handling information.

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## References

- 1. Amino-PEG5-alcohol (34188-11-9) for sale [vulcanchem.com]
- 2. cenmed.com [cenmed.com]
- 3. Amino-PEG5-alcohol, CAS 34188-11-9 | AxisPharm [axispharm.com]
- 4. Amino-PEG5-alcohol, 34188-11-9 | BroadPharm [broadpharm.com]
- 5. 14-Amino-3,6,9,12-tetraoxatetradecan-1-ol | C10H23NO5 | CID 21737076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. precisepeg.com [precisepeg.com]
- 7. Buy Amino-PEG5-alcohol | 34188-11-9 | >98% [smolecule.com]
- 8. Amino-PEG5-alcohol | 34188-11-9 [chemicalbook.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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